Advanced Structural Characterization of trans-Diamminetetrachloroplatinum(IV)

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Compound of Interest

Compound Name:	*trans-Diamminetetrachloroplatinum*
CAS No.:	*16893-06-4*
Cat. No.:	*B092921*

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Executive Summary: The Pt(IV) Prodrug Paradigm

The structural analysis of **trans-diamminetetrachloroplatinum**(IV) (

) represents a critical juncture in platinum-based drug design. Unlike its square-planar Pt(II) precursors (e.g., transplatin), this octahedral Pt(IV) complex serves as a kinetically inert prodrug. Its activation is contingent upon intracellular reduction, a mechanism governed by the specific electronic and steric parameters defined by its crystal lattice and coordination geometry.

This guide details the rigorous structural elucidation of

, moving from oxidative synthesis to X-ray diffraction (XRD) refinement and spectroscopic validation.

Synthesis and Crystallization Logic

To obtain high-quality single crystals suitable for XRD, one must control the oxidative addition of chlorine to the Pt(II) center. The stereochemistry is conserved during this process; the trans

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arrangement of ammines in the precursor dictates the trans geometry of the product.

Oxidative Chlorination Protocol

The synthesis exploits the lower reduction potential of the Pt(II) species.

Reagents:

- Precursor: trans-Diamminedichloroplatinum(II) (Transplatin).
- Oxidant: Chlorine gas (

) or Sulfuryl chloride (

).
- Solvent:

  or dilute HCl (to prevent hydrolysis).

Protocol:

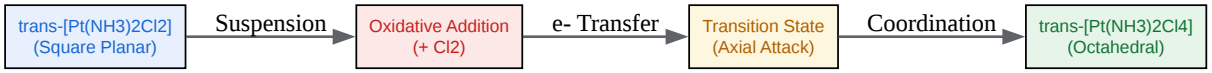
- Suspension: Suspend transplatin in

  .
- Oxidation: Bubble

  gas slowly through the suspension at room temperature. The yellow Pt(II) solid will dissolve and reprecipitate as a brighter yellow Pt(IV) species.
- Purification: Wash with cold water/ethanol to remove unreacted oxidants.
- Recrystallization (Critical for XRD): Dissolve the crude product in boiling 0.1 M HCl. Allow slow evaporation at 4°C in the dark. Rapid precipitation yields microcrystalline powder; slow evaporation yields diffraction-quality prisms.

Reaction Pathway Visualization

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Figure 1: Mechanistic pathway for the oxidative chlorination of transplatin to the tetrachloro Pt(IV) species.

X-Ray Crystallography: Structural Determination[1] [2]

The gold standard for characterizing this complex is Single Crystal X-Ray Diffraction (SC-XRD). The heavy platinum atom (

) dominates the scattering, requiring specific correction strategies during refinement.

Data Collection Parameters

- Source: Mo-K

  radiation (

  Å) is preferred over Cu-K

  to minimize absorption by Pt and Cl.

- Temperature: 100 K (Cryostream). Low temperature is mandatory to reduce thermal motion of the ammine ligands and improve high-angle resolution.

- Resolution: Aim for

  Å to resolve hydrogen bonding networks involving the ammine groups.

Crystal System and Refinement

While specific polymorphs can vary based on solvation, trans-Pt(IV) neutral complexes typically crystallize in centrosymmetric space groups (e.g., Monoclinic

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or Triclinic

) due to the inherent symmetry of the molecule.

Refinement Strategy:

- Absorption Correction: Apply multi-scan or analytical face-indexing corrections. The linear absorption coefficient (

) for Pt complexes is high (>10 mm^{-1}).
- Heavy Atom Method: Locate the Pt atom using Patterson maps.
- Difference Fourier Maps: Locate Cl and N atoms in subsequent cycles.
- H-Atom Treatment: Ammine hydrogens should be placed in calculated positions using a riding model (

  of N) but allowed to rotate to maximize H-bond density with chloride ligands of neighboring molecules.

Key Structural Metrics (Expected Values)

The following table summarizes the geometric parameters defining the trans-[Pt(NH

)

Cl

] coordination sphere.

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Parameter	Value Range (Å / °)	Structural Significance
Geometry	Octahedral	idealized symmetry.
Pt(IV)–N Bond	2.04 – 2.06 Å	Slightly shorter than Pt(II)–N due to higher oxidation state.
Pt(IV)–Cl (Equatorial)	2.30 – 2.32 Å	Basal plane chlorides.
Pt(IV)–Cl (Axial)	2.30 – 2.33 Å	Formed during oxidation; often virtually identical to equatorial in the tetrachloro species.
N–Pt–N Angle	180°	Defines the trans isomerism.
Cl–Pt–Cl Angle	90° ± 1.5°	Slight distortion may occur due to crystal packing forces.

Spectroscopic Validation

Crystallography provides the static picture; spectroscopy validates the bulk purity and electronic environment.

Vibrational Spectroscopy (Raman & IR)

The centrosymmetric nature of the trans isomer results in the Rule of Mutual Exclusion: modes active in IR are inactive in Raman, and vice versa.

- Raman (Symmetric Modes):
  - : Strong band ~340–350 cm^{-1}.
  - : Medium band ~520–540 cm^{-1}.
- Infrared (Asymmetric Modes):
  - : Strong band ~320–330 cm^{-1}.
  - : Distinct from the Raman shift.

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NMR Spectroscopy (Pt)

- Chemical Shift: Pt(IV) resonances are significantly upfield (shielded) compared to Pt(II).
- Range: Expect a shift around 0 to +1000 ppm (relative to Na

  PtCl

  ), whereas the Pt(II) precursor appears at significantly lower fields. The exact shift is highly solvent-dependent (DMSO vs. DMF).

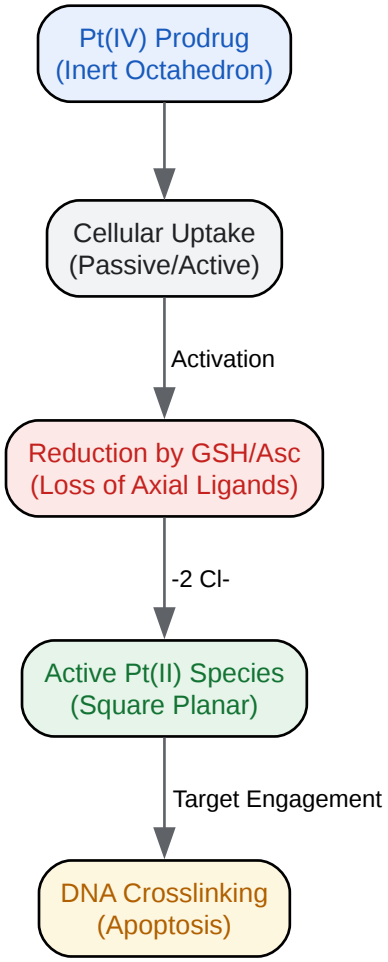
Structural Logic & Reduction Potential[3]

The biological efficacy of **trans-diamminetetrachloroplatinum**(IV) relies on its reduction to the active Pt(II) species inside the tumor cell.

The Reduction Mechanism

The octahedral structure prevents direct DNA binding. Intracellular reductants (Glutathione, Ascorbate) attack the axial Cl ligands. The bond length data from XRD is predictive: longer/weaker axial bonds correlate with easier reduction and faster drug activation.

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Figure 2: The structural activation cycle of Pt(IV) prodrugs.

References

- Synthesis and General Pt(IV)
  - Source: Hall, M. D., et al. (2011). "The preparation and characterization of trans-platinum(IV) complexes with unusually high cytotoxicity." Journal of Medicinal Chemistry.
  - URL:[Link]
- Crystallographic Methodology (Pt Complexes)
- Vibrational Spectroscopy of Pt-Cl Species

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- Source: Clark, R. J. H., et al. (1981).[1] "Electronic, infrared, and resonance-Raman spectra of mixed-valence iodide-bridged linear-chain complexes of platinum." Dalton Transactions.[1]
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- Note: Provides foundational data on Pt-Halogen vibr

- Precursor Structure (Transplatin)
  - Source: Milburn, G. H. W., & Truter, M. R. (1966). "The crystal structures of cis- and trans-dichlorodiammineplatinum(II)." Journal of the Chemical Society A.
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Sources

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